

Navigating the Disposal of CCT365623: A Comprehensive Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT365623

Cat. No.: B606556

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For researchers and drug development professionals utilizing **CCT365623**, a potent and orally active lysyl oxidase (LOX) inhibitor, adherence to proper disposal and handling protocols is paramount to ensure laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **CCT365623**, alongside critical safety data and experimental insights to support your research endeavors.

Immediate Safety and Handling Protocols

Before handling **CCT365623**, it is crucial to be familiar with its safety profile. The compound is not classified for physical or health hazards under the Globally Harmonized System (GHS). However, standard laboratory safety precautions should always be observed.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are recommended.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing should be worn.

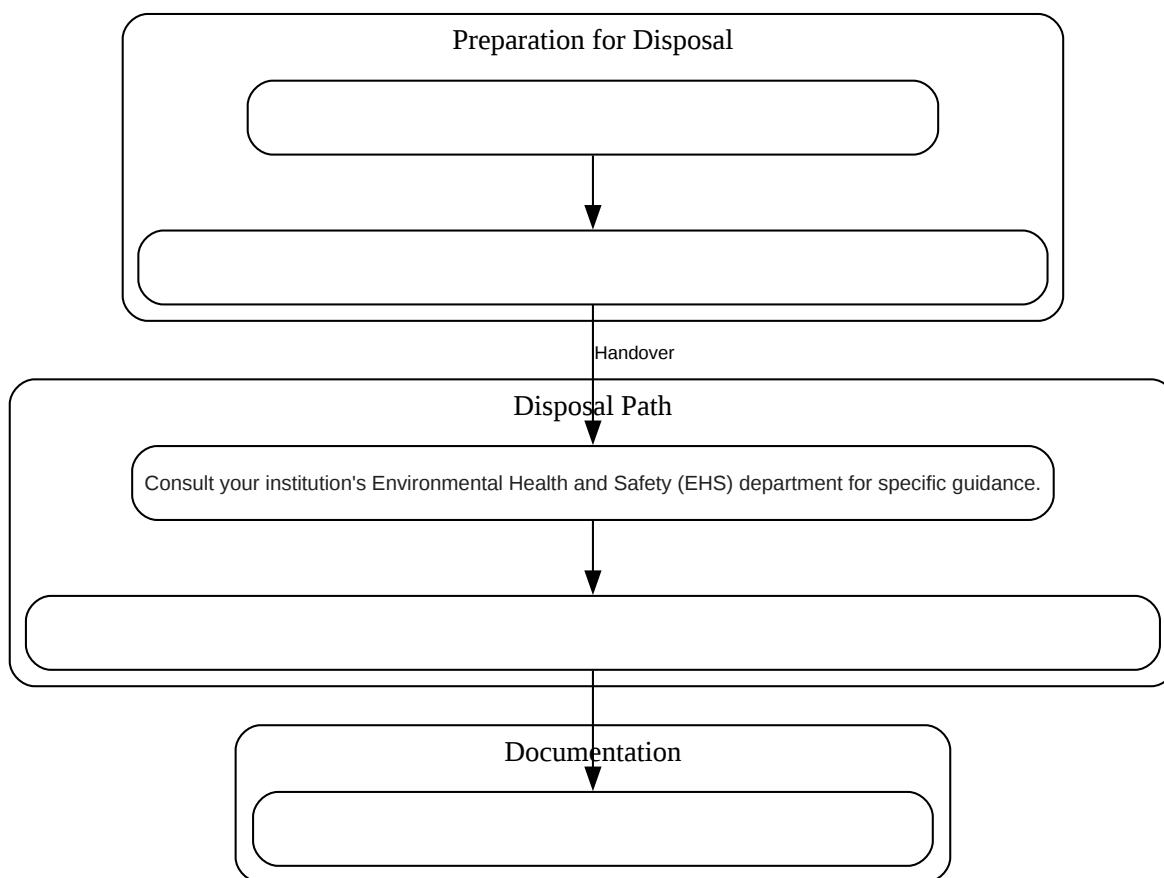
First Aid Measures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms appear.[\[1\]](#)

- After Skin Contact: Wash the affected area with soap and plenty of water.[\[1\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)
- After Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention if discomfort persists.[\[1\]](#)

CCT365623 Disposal Workflow

The disposal of **CCT365623** must be conducted in accordance with all applicable federal, state, and local regulations. While the substance is considered non-hazardous for transport, proper waste management is essential.



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A flowchart illustrating the step-by-step procedure for the proper disposal of **CCT365623**.

Quantitative Data Summary

The following table summarizes key quantitative data for **CCT365623** based on available research.

Parameter	Value	Species
IC ₅₀ (LOX)	0.89 µM	N/A
Oral Bioavailability (F%)	45%	Mouse
Half-life (T _{1/2}) PO	0.6 hours	Mouse

Experimental Protocol: Inhibition of LOX

CCT365623 has been demonstrated to be a potent inhibitor of lysyl oxidase (LOX). The following provides a generalized methodology for assessing its inhibitory activity.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **CCT365623** against LOX.

Materials:

- Recombinant human LOX enzyme
- Amine oxidase substrate (e.g., a fluorescent substrate)
- **CCT365623**
- Assay buffer
- 96-well microplate
- Plate reader

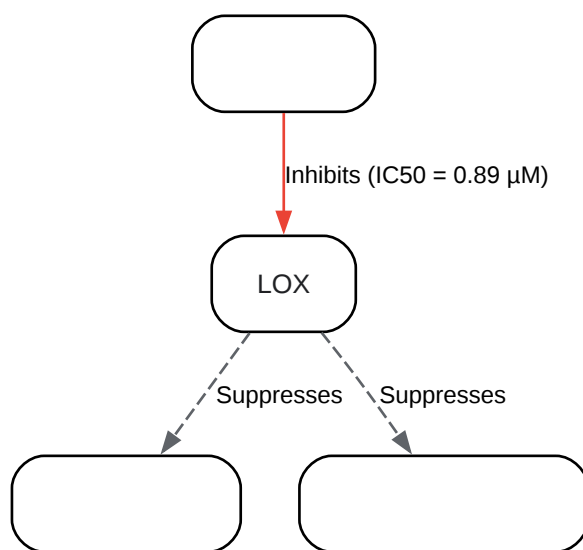
Procedure:

- Prepare a series of dilutions of **CCT365623** in the assay buffer.
- In a 96-well plate, add the LOX enzyme to each well.
- Add the different concentrations of **CCT365623** to the wells. Include a control group with no inhibitor.

- Incubate the plate for a specified period to allow for the inhibitor to bind to the enzyme.
- Initiate the enzymatic reaction by adding the amine oxidase substrate to each well.
- Monitor the reaction kinetics (e.g., fluorescence) over time using a plate reader.
- Calculate the rate of reaction for each inhibitor concentration.
- Plot the reaction rates against the logarithm of the inhibitor concentrations and fit the data to a dose-response curve to determine the IC₅₀ value.

Signaling Pathway of CCT365623

CCT365623 exerts its effects through the inhibition of LOX, which in turn modulates downstream signaling pathways, notably impacting EGFR and AKT signaling.



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The inhibitory effect of **CCT365623** on LOX and its downstream targets, EGFR and AKT.

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References

- 1. fishersci.com [fishersci.com]
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